

# A Comparative Study of the Magnetic Behavior of Cerium-Indium Intermetallics

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## Compound of Interest

Compound Name: Cerium;indium

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A detailed examination of the magnetic properties and crystal structures of  $\text{CeIn}_3$ ,  $\text{Ce}_2\text{In}$ ,  $\text{CeIn}$ , and  $\text{Ce}_3\text{In}$  reveals a rich diversity of magnetic phenomena, from antiferromagnetism and ferromagnetism to complex Kondo lattice behavior. This guide provides a comparative analysis of these intermetallic compounds, supported by experimental data, to serve as a resource for researchers in materials science and condensed matter physics.

The interplay of localized 4f electrons of cerium with itinerant conduction electrons in intermetallic compounds gives rise to a wide array of fascinating magnetic behaviors. The Ce-In system, with its various stoichiometric compounds, offers a compelling platform to study how changes in crystal structure and composition influence these magnetic properties. This comparison focuses on four key Ce-In intermetallics:  $\text{CeIn}_3$ ,  $\text{Ce}_2\text{In}$ ,  $\text{CeIn}$ , and  $\text{Ce}_3\text{In}$ .

## Tabulated Magnetic and Structural Properties

For a clear and concise comparison, the fundamental magnetic and structural properties of the studied Ce-In intermetallics are summarized in the table below.

Compound	Crystal Structure Type	Space Group	Magnetic Ordering	Transition Temperature (K)	Effective Magnetic Moment ( $\mu\text{B}/\text{Ce}$ )
CeIn3	AuCu3 (Cubic)	Pm-3m	Antiferromagnetic	$T_N \approx 10.1$	$\sim 2.54$
Ce2In	Ni2In (Hexagonal)	P6 <sub>3</sub> /mmc	Antiferromagnetic	$T_N = 20$	Not explicitly found
CeIn	Not explicitly found	Not explicitly found	Not explicitly found	Not explicitly found	Not explicitly found
Ce3In	AuCu3 (Cubic)	Pm-3m	Antiferromagnetic	$T_N = 2.5$	Not explicitly found

## In-Depth Analysis of Individual Compounds

### CeIn3: The Archetypal Heavy-Fermion Antiferromagnet

CeIn3 is perhaps the most extensively studied compound in this series, known for its classic heavy-fermion behavior and antiferromagnetic ordering. It crystallizes in the cubic AuCu3-type structure. Below a Néel temperature ( $T_N$ ) of approximately 10.1 K, the cerium magnetic moments align in an antiferromagnetic configuration. The effective magnetic moment is close to the theoretical value for a free  $\text{Ce}^{3+}$  ion ( $\sim 2.54 \mu\text{B}$ ). A key characteristic of CeIn3 is the strong hybridization between the Ce 4f electrons and the conduction electrons, leading to the formation of heavy quasiparticles at low temperatures. This compound is also a well-known example of a pressure-induced superconductor; the application of external pressure suppresses the antiferromagnetic order and gives way to a superconducting state.

### Ce2In: A Hexagonal Antiferromagnet

Ce2In adopts a hexagonal Ni2In-type crystal structure. Magnetic susceptibility measurements indicate that this compound undergoes an antiferromagnetic transition at a Néel temperature ( $T_N$ ) of 20 K.

## Ce<sub>3</sub>In: A Low-Temperature Antiferromagnet with a Cubic Structure

Similar to CeIn<sub>3</sub>, Ce<sub>3</sub>In crystallizes in the cubic AuCu<sub>3</sub>-type structure. However, its magnetic ordering occurs at a significantly lower Néel temperature ( $T_N$ ) of 2.5 K. This compound is also characterized as a Kondo lattice system, where the localized 4f moments interact with the conduction electrons, but the magnetic ordering is not completely suppressed.

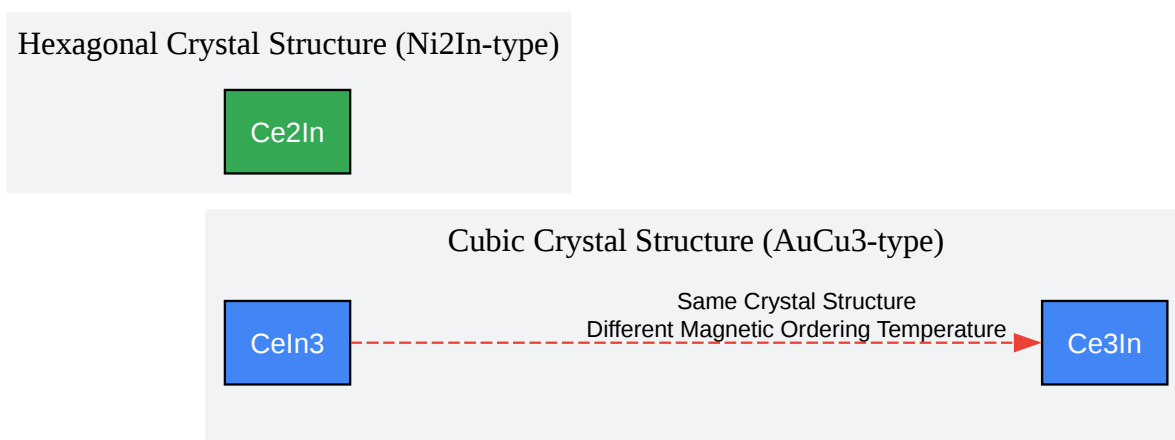
## Experimental Protocols

The characterization of the magnetic properties of these Ce-In intermetallics relies on a suite of experimental techniques:

- **Synthesis:** Polycrystalline samples are typically prepared by arc-melting stoichiometric amounts of high-purity cerium and indium under an inert argon atmosphere. Single crystals can be grown using methods like the Czochralski or flux growth techniques.
- **Structural Characterization:** X-ray diffraction (XRD) is the primary method used to determine the crystal structure and phase purity of the synthesized materials.
- **Magnetic Susceptibility and Magnetization:** These properties are measured as a function of temperature and applied magnetic field using a SQUID (Superconducting Quantum Interference Device) magnetometer or a VSM (Vibrating Sample Magnetometer). The Néel or Curie temperatures are identified by anomalies in the temperature dependence of the magnetic susceptibility.
- **Specific Heat:** Heat capacity measurements are crucial for confirming the nature of the magnetic phase transitions, which appear as sharp peaks or lambda-type anomalies at the ordering temperature.
- **Electrical Resistivity:** The temperature dependence of electrical resistivity often shows a distinct kink or change in slope at the magnetic ordering temperature.

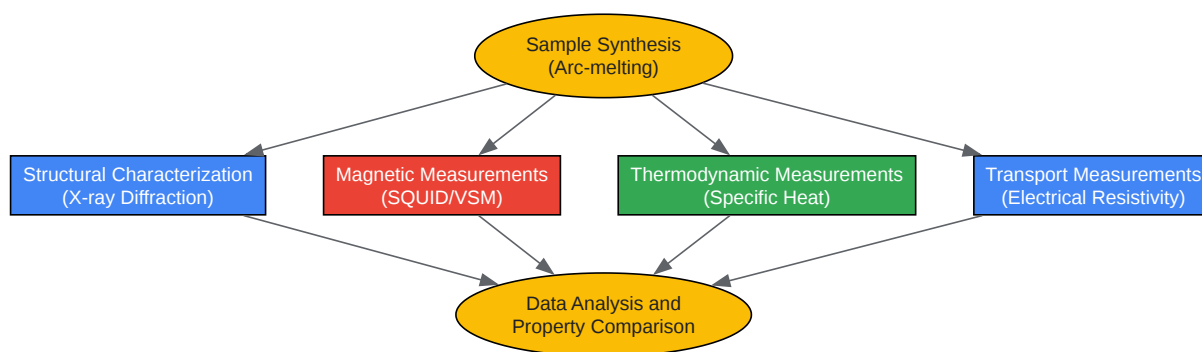
## Visualizing Structural Relationships and Experimental Workflow

To better understand the crystal structures and the experimental process, the following diagrams are provided.



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**Fig. 1:** Crystal structure relationship of Ce-In intermetallics.



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